

Application Notes and Protocols: Andrograpanin Anti-Biofilm Assay Against *Pseudomonas aeruginosa*

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Compound of Interest

Compound Name: *Andrograpanin (Standard)*

Cat. No.: *B1249751*

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Introduction

Pseudomonas aeruginosa is a formidable opportunistic pathogen notorious for its ability to form biofilms, which are structured communities of bacterial cells encased in a self-produced matrix of extracellular polymeric substances (EPS). This biofilm mode of growth confers significant protection against conventional antibiotics and the host immune system, leading to persistent and difficult-to-treat infections. The quorum sensing (QS) system in *P. aeruginosa*, primarily regulated by the Las and Rhl systems, plays a pivotal role in controlling biofilm formation and the expression of various virulence factors.^{[1][2][3]}

Andrograpanin, a diterpenoid secondary metabolite isolated from the leaves of *Andrographis paniculata*, has emerged as a promising candidate for combating *P. aeruginosa* biofilms.^{[4][5]} ^[6] Studies have demonstrated that andrograpanin can significantly inhibit biofilm production, often in synergy with conventional antibiotics like gentamicin.^{[4][5][6][7]} Its mechanism of action is attributed to the disruption of the QS signaling cascade, thereby attenuating the expression of genes responsible for biofilm maturation and virulence.^{[4][5][7]} These application notes provide a comprehensive overview and detailed protocols for assessing the anti-biofilm efficacy of andrograpanin against *P. aeruginosa*.

Quantitative Data Summary

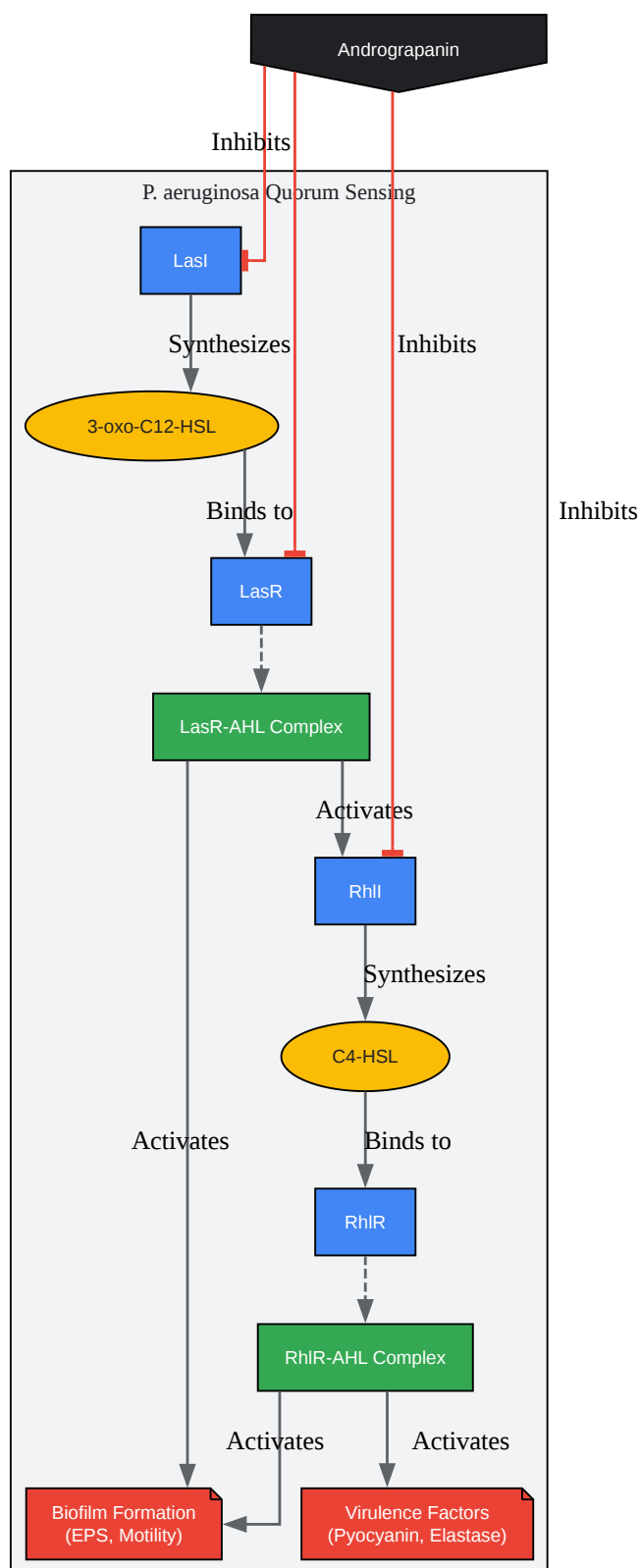
The following tables summarize the reported quantitative data on the anti-biofilm activity of andrograpanin and related compounds from *Andrographis paniculata* against *Pseudomonas aeruginosa*.

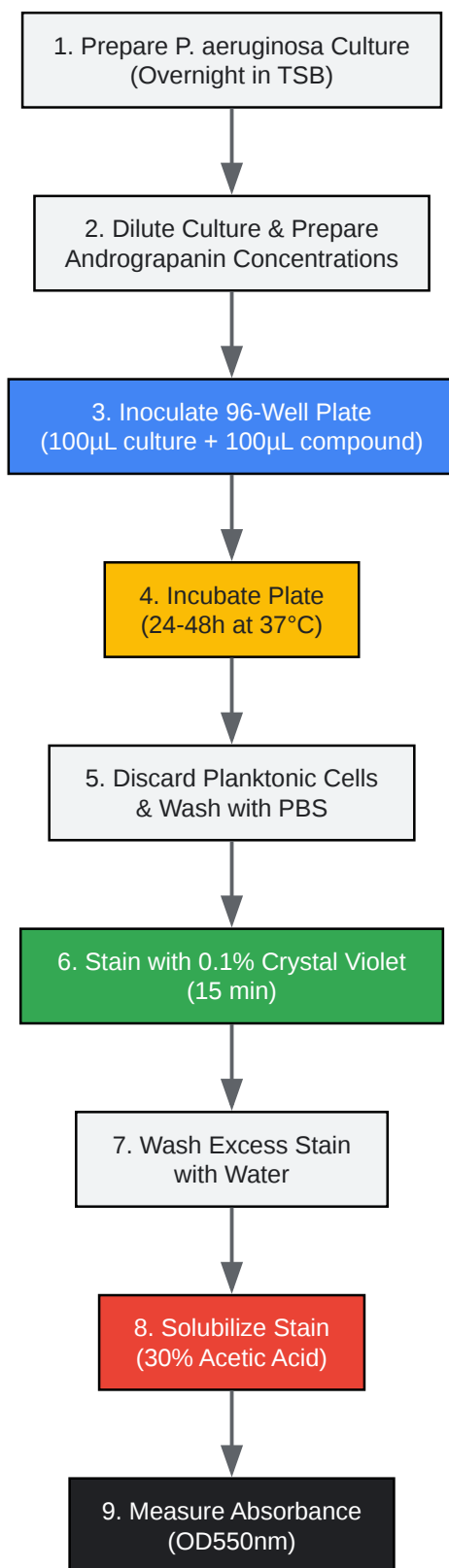
Compound	Concentration	Antibiotic Combination	Biofilm Inhibition (%)	Reference
Andrograpanin	0.15 mM	Gentamicin (0.0084 mM)	Significant Inhibition	[4]
14-Deoxy-11,12-didehydroandrographolide	0.1 mM	Azithromycin (6 µg/mL)	92%	[8]
14-Deoxy-11,12-didehydroandrographolide	0.1 mM	Gentamicin (4 µg/mL)	92%	[8]
Methanolic leaf extract of <i>A. paniculata</i>	10-100 µg/ml	None	10-80%	[9]

Virulence Factor	Compound	Effect	Reference
Extracellular Polymeric Substances (EPS)	Andrograpanin	Impaired Production	[4]
Pyocyanin	14-Deoxy-11,12-didehydroandrographolide	Significant Reduction (~90%)	[8]
Extracellular Protease	14-Deoxy-11,12-didehydroandrographolide	Significant Reduction (~90%)	[8]
Pyocyanin	Andrographolide	Significantly Suppressed	[10]
Proteolytic Activity	Andrographolide	Significantly Suppressed	[10]
Elastase Activity	Andrographolide	Significantly Suppressed	[10]

Signaling Pathway and Mechanism of Action

Andrograpanin exerts its anti-biofilm effect by interfering with the *Pseudomonas aeruginosa* quorum sensing (QS) systems, particularly the *las* and *rhl* circuits. These systems are hierarchical, with the *las* system generally regulating the *rhl* system. They control the production of virulence factors and are crucial for biofilm development. In silico molecular simulation studies have predicted that andrograpanin interacts with key QS proteins such as LasI, RhlI, and the transcriptional regulator LasR.[4][5][6] By disrupting these signaling pathways, andrograpanin effectively reduces the expression of genes responsible for EPS production, motility, and virulence, thereby inhibiting biofilm formation.





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